

Application Notes and Protocols for KHS101 Hydrochloride Solutions: Long-Term Stability

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Compound of Interest

Compound Name: *KHS101 hydrochloride*

Cat. No.: *B608339*

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Introduction

KHS101 hydrochloride is a small molecule inhibitor that has garnered significant interest in neuroscience and oncology research. It is known to selectively induce neuronal differentiation and has demonstrated anti-tumor activity in glioblastoma models.[1] The primary mechanism of action involves interaction with Transforming Acidic Coiled-Coil Containing Protein 3 (TACC3) and disruption of mitochondrial function through inhibition of Heat Shock Protein Family D Member 1 (HSPD1).[2] Given its therapeutic potential, understanding the long-term stability of **KHS101 hydrochloride** in solution is critical for ensuring the accuracy, reproducibility, and reliability of experimental results.

These application notes provide a comprehensive overview of the recommended storage conditions, protocols for assessing long-term stability, and potential degradation pathways of **KHS101 hydrochloride** solutions.

Recommended Storage and Handling

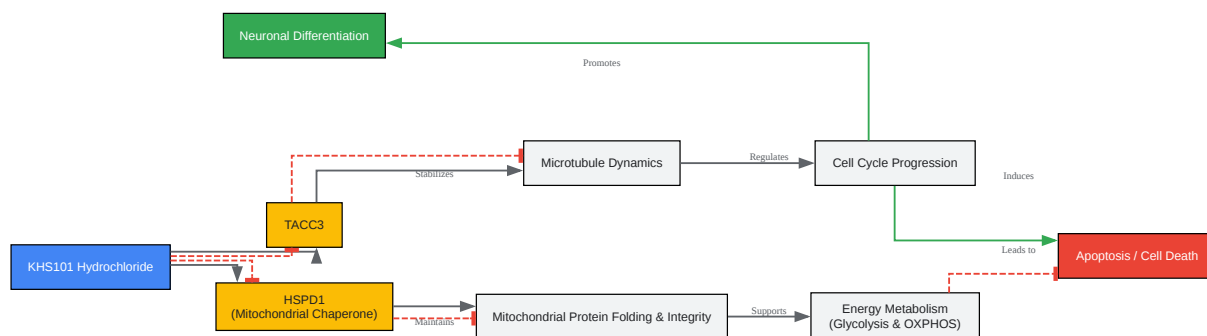
Proper storage and handling of **KHS101 hydrochloride** solutions are paramount to maintaining their integrity and biological activity. The following recommendations are based on information from various suppliers and general best practices for small molecule compounds.

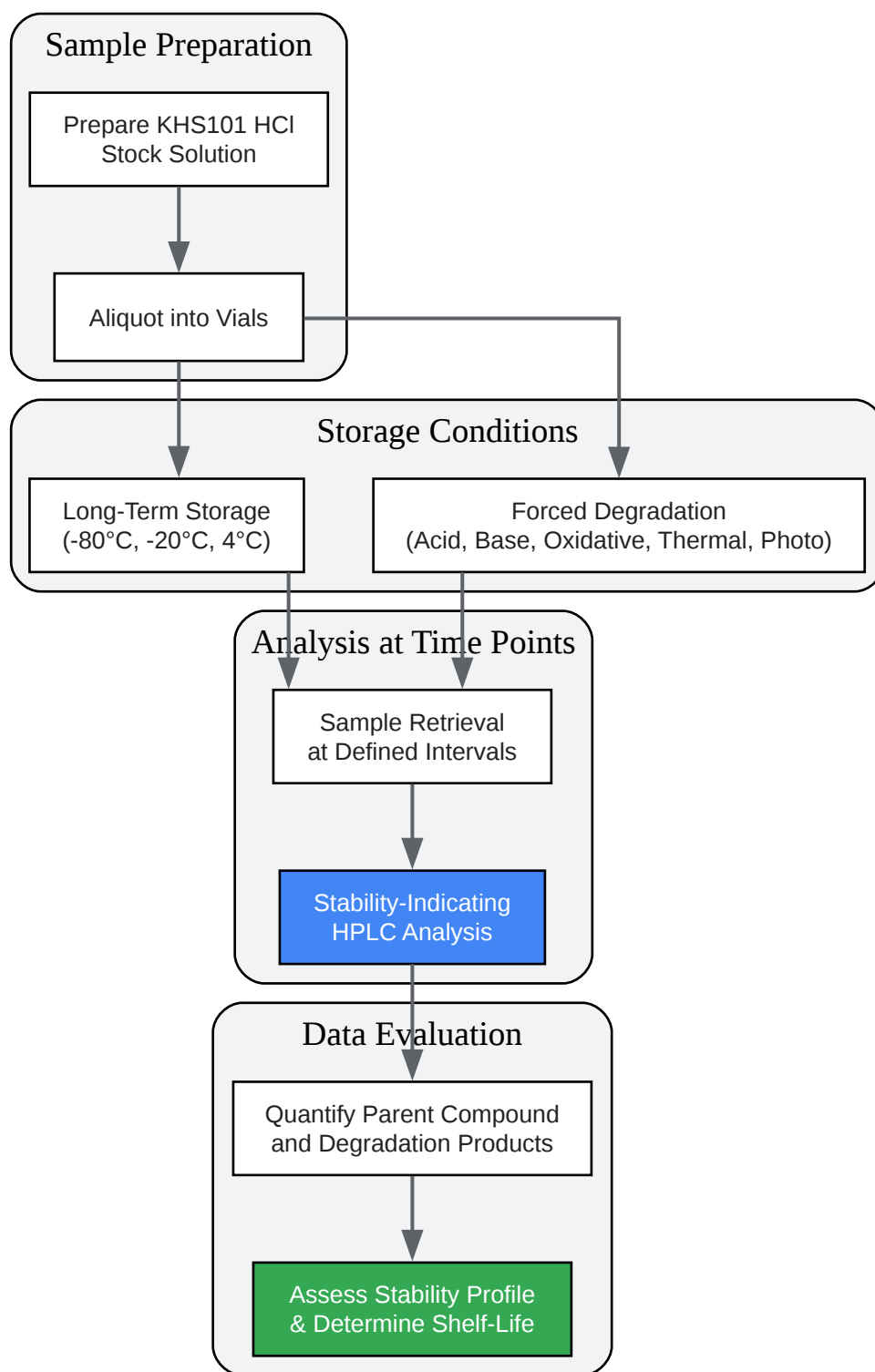
Table 1: Recommended Storage Conditions for **KHS101 Hydrochloride**

| Form | Storage Temperature | Recommended Duration | Notes |
|-----------------------------------|---------------------|--|--|
| Solid Powder | -20°C | 3 years | Store in a dry, dark place. |
| Stock Solution in DMSO | -80°C | 1 year | Aliquot to avoid repeated freeze-thaw cycles. Use fresh, anhydrous DMSO as moisture can reduce solubility. [2] |
| -20°C | 1 month | For shorter-term storage. Aliquoting is still recommended. [2] | |
| Working Solutions (Aqueous-based) | 2-8°C | Use immediately | It is highly recommended to prepare fresh working solutions for each experiment. |

Signaling Pathway of KHS101

KHS101 exerts its biological effects through a dual mechanism targeting both cellular proliferation and metabolism. The diagram below illustrates the key interactions and downstream consequences of KHS101 activity.





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References

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